

A Technical Guide to Cyclooctane-d16 for Advanced Research Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Cyclooctane-d16

CAS No.: 92204-03-0

Cat. No.: B1429354

[Get Quote](#)

Introduction: The Role of Isotopic Labeling in Modern Science

In the landscape of modern chemical and pharmaceutical research, the strategic substitution of hydrogen with its stable heavy isotope, deuterium (^2H or D), is a cornerstone of precise analytical measurement. **Cyclooctane-d16**, the perdeuterated isotopologue of cyclooctane, exemplifies the utility of this strategy. As a non-polar, saturated hydrocarbon, its applications span from providing an inert spectroscopic environment to serving as a high-fidelity internal standard for quantitative analysis. This guide provides an in-depth exploration of **Cyclooctane-d16**, offering technical insights into its properties, synthesis, and critical applications for researchers, chemists, and drug development professionals.

Section 1: Core Chemical Identity

The unambiguous identification of a chemical entity is paramount for experimental reproducibility and regulatory compliance. **Cyclooctane-d16** is defined by a specific set of identifiers that distinguish it from its proteo analog and other chemical substances. The "-d16"

designation signifies that all sixteen hydrogen atoms in the parent cyclooctane molecule have been replaced with deuterium.

Table 1: Chemical Identifiers for **Cyclooctane-d16**

Identifier	Value	Source
CAS Number	92204-03-0	[1][2][3][4][5][6]
IUPAC Name	1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8-hexadecadeuteriocyclooctane	[1][2][4]
Molecular Formula	C ₈ D ₁₆	[3][5][7]
Molecular Weight	128.31 g/mol	[2][3][5][7][8]
InChI	InChI=1S/C8H16/c1-2-4-6-8-7-5-3-1/h1-8H2/i1D2,2D2,3D2,4D2,5D2,6D2,7D2,8D2	[1][2][4][8]
InChIKey	WJTTCGQSWYFHTAC-SADLKCKLSA-N	[2][4][8]
Canonical SMILES	C1CCCCCCC1	[2][9]
Isomeric SMILES	[2H]C1(C(C(C(C(C(C1([2H])[2H])([2H])[2H])([2H])[2H])([2H])[2H])([2H])[2H])([2H])[2H])	[1][2]
Common Synonyms	Cyclooctane-D16, Perdeuterocyclooctane, Octamethylene-d16	[1][3]

| Unlabeled CAS No. | 292-64-8 |[1][3][10][11] |

Section 2: Physicochemical Properties and the Isotopic Effect

The substitution of protium with deuterium imparts subtle but significant changes to the physicochemical properties of the molecule. These differences arise from the greater mass of the deuterium nucleus, which leads to a lower zero-point energy and stronger C-D bonds compared to C-H bonds.

One of the most notable differences is in density. The 14.3% increase in molecular weight from cyclooctane (112.22 g/mol) to **Cyclooctane-d16** (128.31 g/mol) translates to a proportional increase in density, a direct manifestation of the kinetic isotope effect at the macroscopic level. [2] Other physical properties, such as melting and boiling points, show minimal deviation, indicating that the intermolecular forces governing phase transitions are largely unaffected by deuteration. [12]

Table 2: Physicochemical Properties of **Cyclooctane-d16** vs. Cyclooctane

Property	Cyclooctane-d16	Cyclooctane	Source
Appearance	Colorless liquid/oil	Colorless liquid	[2][13]
Odor	Camphoraceous	Camphoraceous	[2][7]
Density (@ 25 °C)	0.951 g/mL	0.834 g/mL	[2][8][13]
Melting Point	10–12 °C	14.5 °C	[8][13]
Boiling Point	151 °C	151.2 °C	[8][13]
Solubility	Insoluble in water; slightly soluble in chloroform, ethyl acetate	7.90 mg/L in water	[2][7][13]

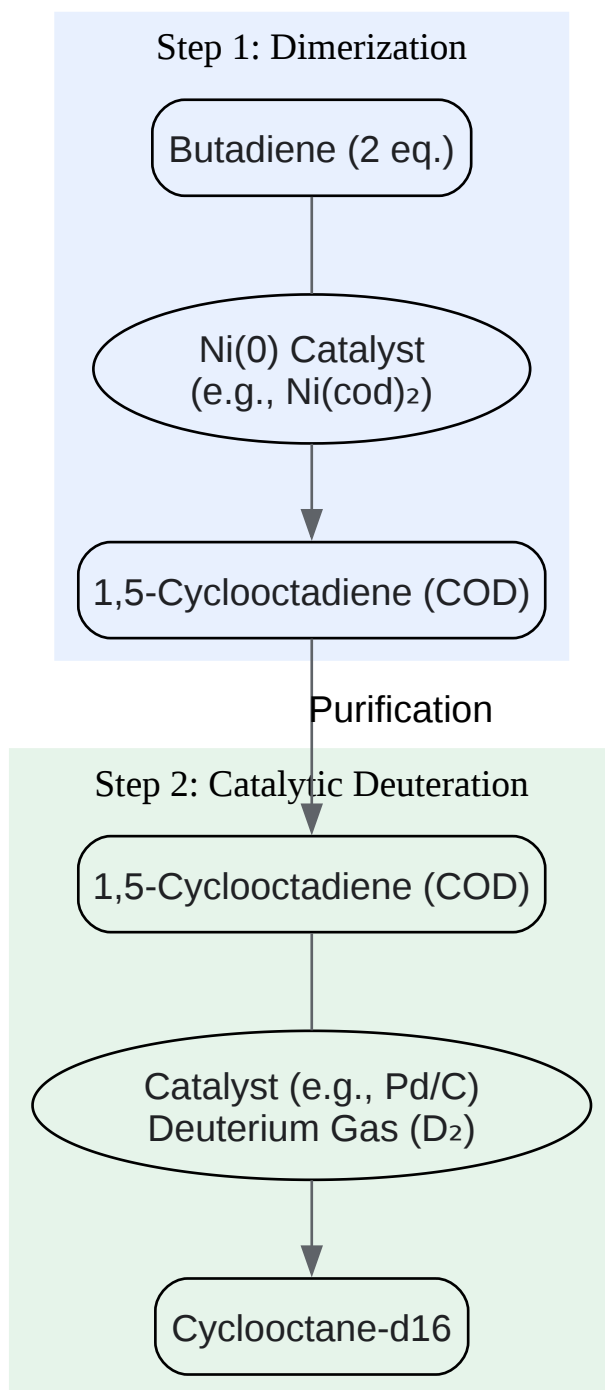
| Isotopic Purity | Typically ≥ 98 atom % D | N/A |[3][7][8] |

Section 3: Synthesis and Isotopic Purity

The synthesis of **Cyclooctane-d16** is typically achieved via the catalytic deuteration of a suitable C8 precursor, most commonly 1,5-cyclooctadiene (COD). This process is analogous to catalytic hydrogenation but utilizes deuterium gas (D_2) as the isotopic source.

The foundational chemistry for producing the cyclooctane skeleton involves the nickel-catalyzed dimerization of butadiene to form 1,5-cyclooctadiene.^[7] This diene is then subjected to catalytic reduction. To achieve perdeuteration, the hydrogenation is performed under an atmosphere of high-purity deuterium gas using a heterogeneous catalyst.

Representative Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: General synthesis route for **Cyclooctane-d16**.

Experimental Protocol: Catalytic Deuteration of 1,5-Cyclooctadiene

This protocol is a representative methodology based on established principles of catalytic hydrogenation.

- **Catalyst Preparation:** In a high-pressure reaction vessel (autoclave) purged with argon, add 1,5-cyclooctadiene and a suitable solvent (e.g., ethyl acetate). Add a catalytic amount (e.g., 1-5 mol%) of a hydrogenation catalyst, such as Palladium on carbon (10% Pd/C).
- **System Purge:** Seal the vessel and purge the system multiple times with nitrogen or argon gas to remove all oxygen, followed by several purges with deuterium gas (D₂).
- **Reaction:** Pressurize the vessel with D₂ gas to the desired pressure (e.g., 50-200 psi). Stir the reaction mixture vigorously at room temperature or with gentle heating (e.g., 30-50 °C).
- **Monitoring:** Monitor the reaction progress by observing the uptake of D₂ gas. The reaction is complete when gas uptake ceases.
- **Workup:** Carefully vent the excess D₂ gas. Filter the reaction mixture through a pad of celite to remove the heterogeneous catalyst.
- **Purification:** Remove the solvent from the filtrate under reduced pressure. The resulting crude **Cyclooctane-d16** can be purified by distillation to yield the final product with high chemical and isotopic purity.

Causality: The choice of a heterogeneous catalyst like Pd/C is crucial for its high activity and ease of removal post-reaction. The system must be free of oxygen to prevent catalyst deactivation and potential safety hazards. Using high-purity D₂ gas and ensuring complete reaction is essential to achieve high isotopic enrichment (e.g., >98 atom % D), which is a critical quality attribute for its primary applications.

Section 4: Applications in Advanced Analytical Techniques

The utility of **Cyclooctane-d16** is most pronounced in NMR spectroscopy and mass spectrometry, where its unique isotopic composition provides distinct advantages.

Nuclear Magnetic Resonance (NMR) Spectroscopy

In ^1H NMR, the overwhelming signal from a standard proteo solvent would obscure the signals from the analyte. By using a deuterated solvent like **Cyclooctane-d16**, the solvent becomes effectively "invisible" in the proton spectrum.^{[1][4]}

Core Functions in NMR:

- **Minimizing Solvent Interference:** Deuterium resonates at a much different frequency than protons, eliminating large solvent peaks from the ^1H spectrum.^[1]
- **Enabling the Deuterium Lock:** Modern spectrometers use the deuterium signal from the solvent to stabilize, or "lock," the magnetic field, correcting for drift and ensuring high spectral resolution over time.^[1]
- **Providing a Chemical Shift Reference:** The small, residual proteo signal of the solvent (e.g., CHD_{15}) provides a sharp peak at a known chemical shift, which can be used for accurate calibration of the spectrum.^[1]

Experimental Protocol: NMR Sample Preparation

- **Glassware Preparation:** Dry a clean NMR tube and a small sample vial at $\sim 150\text{ }^\circ\text{C}$ for several hours and cool under an inert atmosphere (e.g., in a desiccator or under a stream of nitrogen) to minimize water contamination.^[2]
- **Sample Weighing:** Accurately weigh 5-25 mg of the analyte for a ^1H NMR spectrum into the prepared vial.
- **Solvent Addition:** Using a clean, dry pipette, add approximately 0.6-0.7 mL of **Cyclooctane-d16** to the vial.

- Dissolution: Gently swirl or vortex the vial to fully dissolve the analyte. Avoid vigorous shaking, which can introduce contaminants from the cap.[2]
- Transfer: Transfer the solution to the NMR tube using a glass Pasteur pipette. If any solid particulates are present, filter the solution through a small plug of glass wool in the pipette.
- Capping and Analysis: Cap the NMR tube, wipe the outside clean, and place it in the spectrometer for analysis.



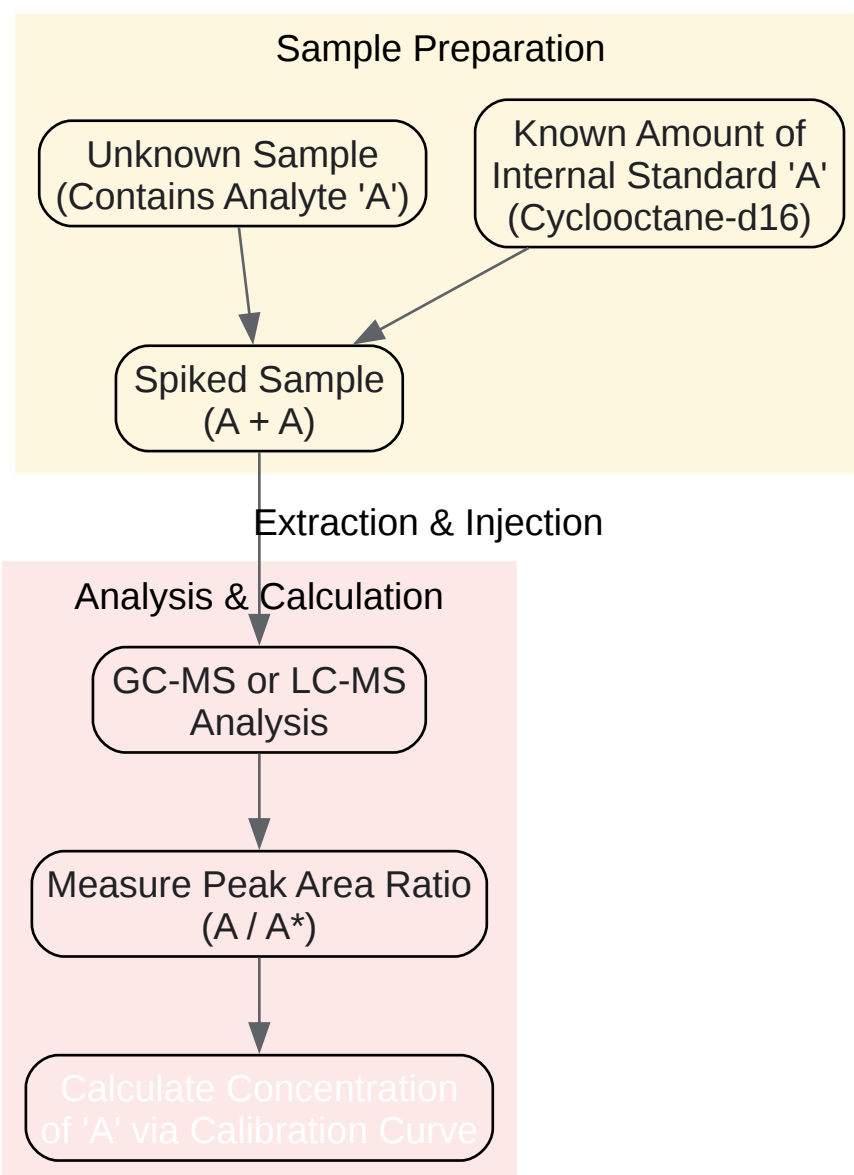
[Click to download full resolution via product page](#)

Caption: Workflow for preparing an NMR sample with **Cyclooctane-d16**.

Isotope Dilution Mass Spectrometry (IDMS)

Cyclooctane-d16 is an ideal internal standard (IS) for the quantification of unlabeled cyclooctane or structurally similar non-polar analytes using GC-MS or LC-MS. The principle of IDMS relies on the addition of a known quantity of the stable isotope-labeled standard to a sample containing an unknown quantity of the analyte.[8]

Why it Works: Because the deuterated standard is chemically almost identical to the analyte, it co-elutes during chromatography and experiences the same extraction efficiency and ionization suppression/enhancement effects in the mass spectrometer.[8] By measuring the response ratio of the analyte's mass ion to the internal standard's mass ion, these variations are canceled out, leading to highly accurate and precise quantification.[8]



[Click to download full resolution via product page](#)

Caption: The principle of Isotope Dilution Mass Spectrometry (IDMS).

Applications in Material Science

In material science, **Cyclooctane-d16** serves as a probe for studying the structure and dynamics of polymers and self-assembling systems.[12] Techniques like neutron scattering and solid-state NMR are sensitive to the difference between hydrogen and deuterium, allowing researchers to selectively "highlight" and investigate the behavior of polymer segments that incorporate the deuterated cyclooctane moiety.[12]

Section 5: Safety, Handling, and Storage

As a flammable hydrocarbon, **Cyclooctane-d16** requires appropriate handling and storage procedures.

- **Safety:** It is classified as a Flammable Liquid, Category 3 (H226: Flammable liquid and vapor).[4] All handling should be performed in a well-ventilated area, away from ignition sources. Standard personal protective equipment (gloves, safety glasses, lab coat) should be worn.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area designated for flammable liquids. Due to its hygroscopic nature (tendency to absorb moisture), it is advisable to handle the solvent under an inert atmosphere like dry nitrogen or argon to prevent contamination with water, which can be detrimental for NMR applications.[4]
- **Stability:** The compound is stable if stored under the recommended conditions. It is good practice to re-analyze the chemical purity after prolonged storage (e.g., three years) before use.[3]

Conclusion

Cyclooctane-d16 is more than just a deuterated solvent; it is a precision tool that enables clarity and accuracy in advanced scientific research. Its well-defined chemical identity, predictable physical properties, and critical role in NMR and mass spectrometry make it an indispensable compound in the modern laboratory. By understanding the principles behind its synthesis and application, researchers in chemistry and drug development can leverage **Cyclooctane-d16** to achieve robust, reproducible, and highly accurate results.

References

- Iowa State University Chemical Instrumentation Facility. (n.d.). NMR Sample Preparation. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). **Cyclooctane-d16**. PubChem Compound Database. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Cyclooctane. Retrieved from [\[Link\]](#)

- ChemWhat. (n.d.). **CYCLOOCTANE-D16** CAS#: 92204-03-0. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (n.d.). Cyclooctane. PubChem Compound Database. Retrieved from [[Link](#)]
- Stoltz Group, Caltech. (2008). Cyclooctanoid Natural Products. Retrieved from [[Link](#)]
- National Institute of Standards and Technology. (n.d.). Cyclooctane. NIST Chemistry WebBook. Retrieved from [[Link](#)]
- ESSLAB. (n.d.). **Cyclooctane-d16**. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Can anyone suggest standard chemical compounds as internal standard used for LC-MS/MS? Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. Deuterium kinetic isotope effects and mechanism of the thermal isomerization of bicyclo[4.2.0]oct-7-ene to 1,3-cyclooctadiene - PubMed [pubmed.ncbi.nlm.nih.gov]
2. rosdok.uni-rostock.de [rosdok.uni-rostock.de]
3. girolami-group.chemistry.illinois.edu [girolami-group.chemistry.illinois.edu]
4. A Mild, Large-Scale Synthesis of 1,3-Cyclooctanedione: Expanding Access to Difluorinated Cyclooctyne for Copper-Free Click Chemistry - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
5. DE1028991B - Process for the production of cyclooctane - Google Patents [patents.google.com]
6. researchgate.net [researchgate.net]
7. Optimizing the Synthesis of Deuterated Isotopomers and Isotopologues of Cyclohexene using Molecular Rotational Resonance Spectroscopy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
8. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]

- [9. osti.gov \[osti.gov\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. Organophotocatalytic Selective Deuteration of Metabolically Labile Heteroatom Adjacent C-H Bonds via H/D Exchange with D2O - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. pubs.acs.org \[pubs.acs.org\]](#)
- [13. youtube.com \[youtube.com\]](#)
- To cite this document: BenchChem. [A Technical Guide to Cyclooctane-d16 for Advanced Research Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1429354/docs#a-technical-guide-to-cyclooctane-d16-for-advanced-research-applications\]](https://www.benchchem.com/product/b1429354/docs#a-technical-guide-to-cyclooctane-d16-for-advanced-research-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check